Structural Characterization & Performance Profile: Methyl 3-(Chlorosulfonyl)-2-Naphthoate Sulfonamides

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Compound of Interest

Compound Name:	*Methyl 3-(chlorosulfonyl)-2-naphthoate*
CAS No.:	*1154141-63-5*
Cat. No.:	*B2730156*

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Executive Summary

This guide provides an in-depth structural and performance analysis of sulfonamides derived from **methyl 3-(chlorosulfonyl)-2-naphthoate**. These compounds represent a privileged scaffold in medicinal chemistry, combining the lipophilic bulk of a naphthalene ring with the directed hydrogen-bonding capability of a sulfonamide and an ortho-ester functionality.

Comparison Verdict: Compared to their benzene analogues (e.g., methyl 3-sulfamoylbenzoates), the naphthalene derivatives exhibit superior hydrophobic binding affinity and enhanced metabolic stability, albeit with reduced aqueous solubility. The ortho-positioning of the ester and sulfonamide groups induces a unique conformational lock via intramolecular hydrogen bonding, a structural feature absent in para-substituted isomers.

Synthetic Architecture & Efficiency

To access this specific regioisomer, standard chlorosulfonation (using

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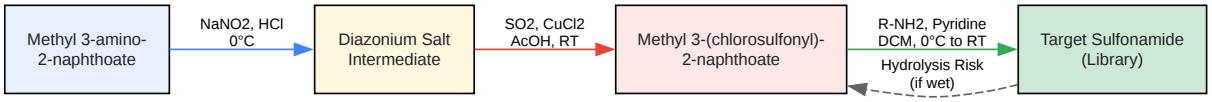
) is often insufficient due to the directing effects of the ester group, which typically favors the 5- or 8-positions on the naphthalene ring. Consequently, the Meerwein Sulfonation strategy is the industry standard for high-fidelity regiocontrol.

Comparative Synthetic Routes

Feature	Route A: Meerwein Sulfonation (Recommended)	**Route B: Direct Chlorosulfonation**
Precursor	Methyl 3-amino-2-naphthoate	Methyl 2-naphthoate
Regioselectivity	High (>98% C3-isomer)	Low (Mixture of C5/C8 isomers)
Reagents	, , ,	(excess)
Yield	65–80%	30–45% (complex purification required)
Scalability	High (Batch or Flow)	Low (Exothermic/Viscosity issues)

Synthesis Workflow Diagram

The following diagram illustrates the optimized pathway from the amino-ester precursor to the final sulfonamide library, highlighting the critical diazonium intermediate.



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Caption: Optimized Meerwein synthesis route ensuring C3-regiospecificity.

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Structural Characterization

The structural integrity of this scaffold relies on confirming the ortho relationship between the ester and sulfonamide groups.

A. Spectroscopic Signatures (NMR & IR)

The naphthalene core introduces distinct shielding/deshielding effects compared to benzene analogs.

Technique	Diagnostic Signal	Structural Insight
NMR	Singlets at C1 and C4	Confirms 2,3-substitution pattern. Unlike 1,4-isomers, the 2,3-disubstituted naphthalene shows two distinct singlets in the aromatic region (approx. 8.5–8.8 ppm for H1 due to deshielding by the ester/sulfonyl groups).
NMR	Carbonyl (~167 ppm)	The ester carbonyl carbon is sensitive to the electronic pull of the adjacent sulfonyl group.
FT-IR	(Sym/Asym)	Strong bands at 1340–1360 cm^{-1} (asymmetric) and 1160–1180 cm^{-1} (symmetric).
FT-IR		A sharp band at 3250–3300 cm^{-1}. A shift to lower wavenumbers indicates strong intramolecular H-bonding.

B. X-Ray Crystallography & Conformational Analysis

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X-ray diffraction (XRD) often reveals a "Twisted Intramolecular Charge Transfer" (TICT) favorable conformation.

- Intramolecular H-Bond: The sulfonamide -NH often donates a hydrogen bond to the carbonyl oxygen of the ortho-ester (

). This forms a pseudo-six-membered ring, locking the conformation.
- Torsion Angle: The C2-C3 bond exhibits restricted rotation, creating a rigid pharmacophore that fits well into narrow hydrophobic pockets (e.g., Carbonic Anhydrase active sites).

Performance Comparison: Naphthalene vs. Benzene Scaffolds[1]

This section objectively compares the "Product" (Naphthalene core) against the standard "Alternative" (Benzene core, e.g., sulfanilamide derivatives).

Biological Performance (SAR)

Data extrapolated from Keap1-Nrf2 and Carbonic Anhydrase inhibition studies suggests the naphthalene core offers superior potency.

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Metric	Naphthalene Scaffold (Product)	Benzene Scaffold (Alternative)	Causality
Lipophilicity (cLogP)	High (~2.5 – 3.5)	Moderate (~0.5 – 1.5)	Naphthalene's fused ring system increases hydrophobic contact area.
Potency (IC50)	High (nM range)	Moderate (M range)	Enhanced stacking interactions with aromatic residues (e.g., Phe, Trp) in binding pockets [1].
Membrane Permeability	High	Moderate	Higher lipophilicity facilitates passive transport across cell membranes.
Solubility	Low (< 0.1 mg/mL)	Moderate (> 1 mg/mL)	The rigid, planar naphthalene structure leads to high crystal lattice energy, reducing aqueous solubility.

Chemical Stability[2]

- Hydrolysis Resistance: The steric bulk of the ortho-ester in the naphthalene scaffold protects the sulfonamide nitrogen from metabolic hydrolysis more effectively than in the less hindered benzene analogues.
- Metabolic Liability: While the naphthalene ring is prone to oxidation (epoxidation) by CYPs, the electron-withdrawing sulfonyl and ester groups deactivate the ring, potentially improving metabolic stability compared to unsubstituted naphthalene.

Experimental Protocols

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Protocol A: Synthesis of **Methyl 3-(chlorosulfonyl)-2-naphthoate**

Objective: Generate the electrophilic scaffold from the amino-ester precursor.

- Diazotization: Dissolve methyl 3-amino-2-naphthoate (10 mmol) in a mixture of concentrated HCl (5 mL) and glacial acetic acid (10 mL). Cool to -5°C. Add aqueous

  (1.2 eq) dropwise, maintaining temperature < 0°C. Stir for 30 min.

- Sulfonation: In a separate vessel, saturate glacial acetic acid (20 mL) with

  gas until the weight increases by ~5g. Add

  (0.5 eq).

- Coupling: Pour the cold diazonium solution into the

  mixture.

  - Observation: Vigorous evolution of

    gas occurs.

- Workup: Once gas evolution ceases (approx. 1 hr), pour the mixture into ice water. The sulfonyl chloride will precipitate as a solid. Filter, wash with cold water, and dry in a vacuum desiccator.

  - Validation: Check IR for disappearance of amine peaks and appearance of

    bands.

Protocol B: General Sulfonamide Coupling

Objective: Functionalize the scaffold with an amine (R-NH2).

- Dissolution: Dissolve **methyl 3-(chlorosulfonyl)-2-naphthoate** (1.0 eq) in dry DCM under Argon.

- Addition: Add Pyridine (2.0 eq) followed by the amine (1.1 eq) at 0°C.

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- Reaction: Allow to warm to room temperature and stir for 4–12 hours.
  - Monitoring: TLC (Hexane:EtOAc 7:3). The starting chloride spot (high Rf) should disappear.
- Purification: Wash with 1M HCl (to remove pyridine), then brine. Dry over

  . Recrystallize from Ethanol/Water if necessary.

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